

Personal protective equipment for handling E7766 diammonium salt

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Compound of Interest

Compound Name: E7766 diammonium salt

Cat. No.: B10828267

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Essential Safety and Handling Guide for E7766 Diammonium Salt

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **E7766 diammonium salt** (CAS No.: 2242635-03-4)[1]. As a macrocycle-bridged STING agonist, this compound is utilized in research for its potent pan-genotypic and antitumor activities[2]. The following procedures are designed to ensure safe handling and disposal, minimizing risk to personnel and the environment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **E7766 diammonium salt** is provided in the table below.

Property	Value
Chemical Formula	C ₂₄ H ₂₆ F ₂ N ₁₀ O ₈ P ₂ S ₂ .2H ₃ N[1]
Molecular Weight	780.66 g/mol [1]
CAS Number	2242635-03-4[1]
Appearance	Solid
Purity	99.48%[2]
Storage Conditions	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Keep sealed and away from moisture and light.[2]

Hazard Identification and Personal Protective Equipment (PPE)

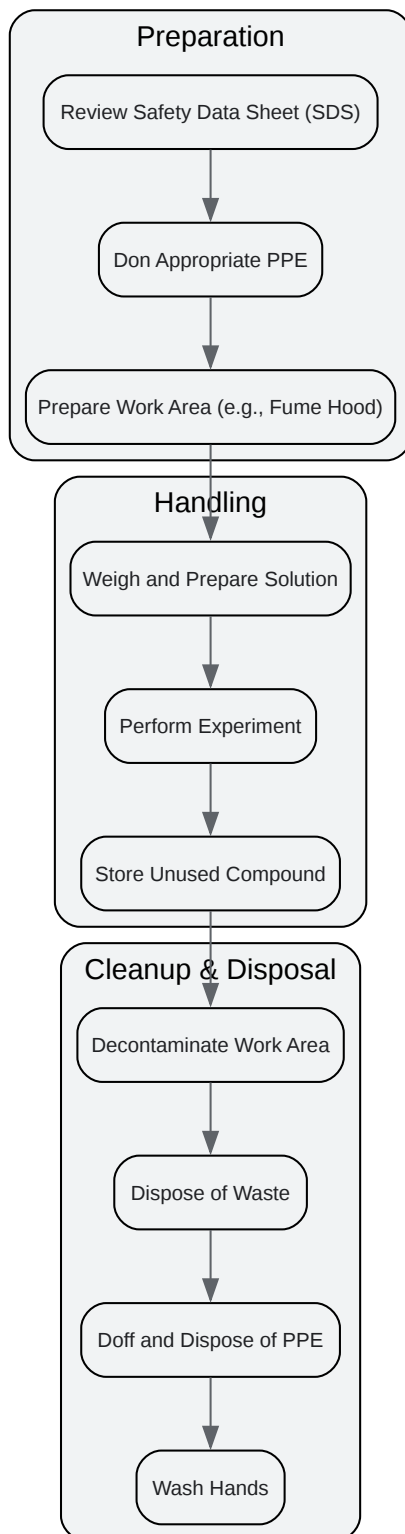
E7766 diammonium salt is classified as a skin and eye irritant. The following table outlines the required PPE for handling this compound.

PPE Category	Minimum Requirement	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible[3][4].	Protects against eye irritation from dust or splashes[3].
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) and a lab coat or chemical-resistant coveralls[3][5][6].	Prevents skin contact, irritation, and potential absorption[5].
Respiratory Protection	A NIOSH-approved air-purifying respirator with a particulate filter (e.g., N95, P95, or P100) should be used when there is a potential for airborne dust to exceed exposure limits. In situations with potential for uncontrolled release or unknown exposure levels, a positive-pressure, air-supplied respirator is recommended[4][5].	Minimizes inhalation of dust particles.
Hand Washing	Wash hands thoroughly after handling the compound[4][5].	Good personal hygiene practice to prevent accidental ingestion or cross-contamination.

Operational Workflow for Safe Handling

The following diagram illustrates the standard operational workflow for handling **E7766 diammonium salt** in a laboratory setting.

Operational Workflow for Handling E7766 Diammonium Salt



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Operational Workflow Diagram

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Put on all required PPE as outlined in the table above.
 - Prepare a designated work area, preferably within a chemical fume hood, to minimize inhalation exposure[7]. Ensure an eyewash station and safety shower are accessible[4].
- Handling:
 - Carefully weigh the required amount of **E7766 diammonium salt**. Minimize the generation of dust[4].
 - If preparing a solution with water, it is recommended to filter and sterilize it using a 0.22 μm filter before use[2].
 - Conduct the experiment, avoiding contact with skin and eyes[4].
- Storage:
 - Store any unused compound in a tightly sealed container in a cool, dry, and well-ventilated area, adhering to the recommended storage temperatures (-20°C or -80°C)[2][4].

Emergency Procedures

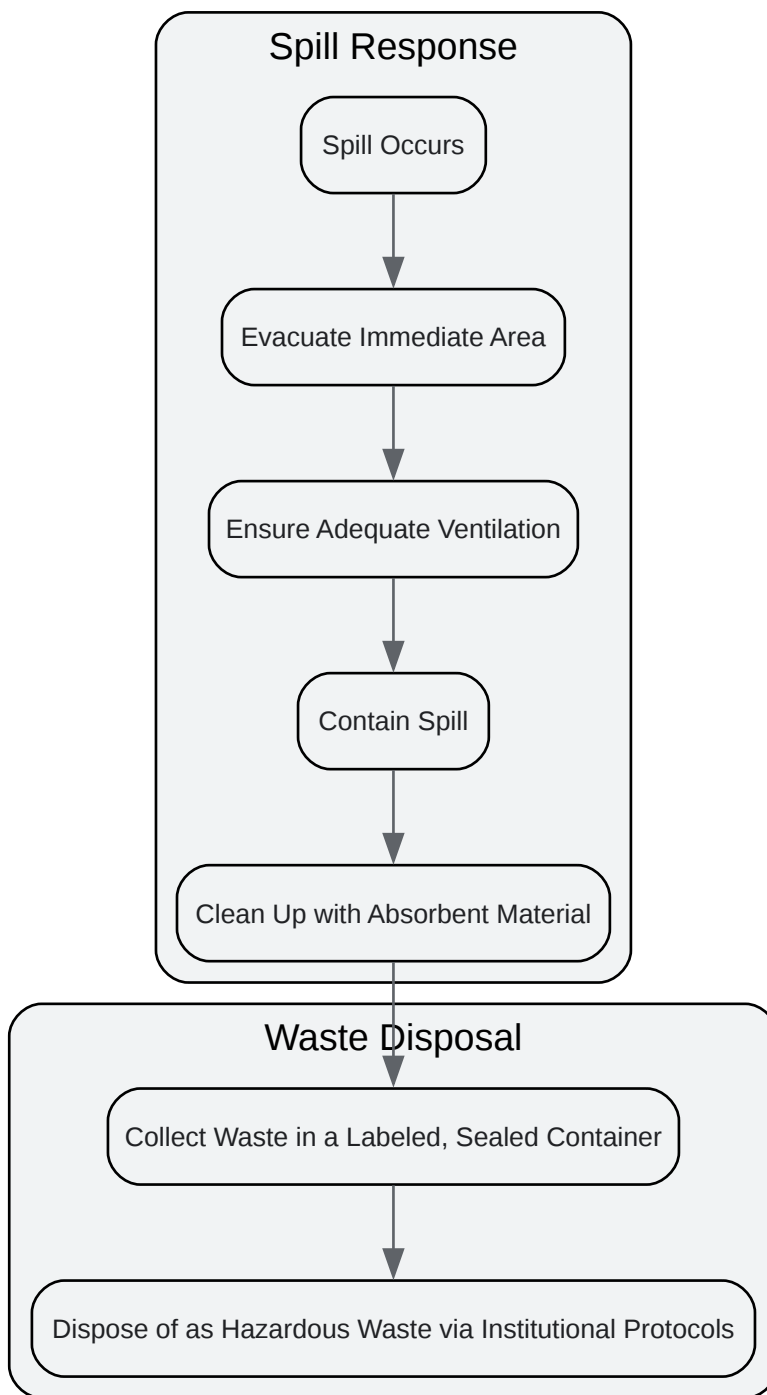
In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms appear ^[1] ^[4] .
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention ^[1] .

Spill and Disposal Plan

The following diagram outlines the logical steps for managing a spill and disposing of waste.

Spill and Disposal Plan



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Spill and Disposal Flowchart

Spill Cleanup:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal^[4].
- Clean the spill area with soap and water.

Disposal:

- Dispose of waste material, including contaminated PPE and cleaning materials, in a sealed and properly labeled container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain unless specifically approved by your institution's environmental health and safety department^[8].

By adhering to these guidelines, researchers can safely handle **E7766 diammonium salt**, minimizing risks and ensuring a secure laboratory environment.

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